

# Advanced Synthesis and Application of Terminal Alkyne Functionalized Cyclohexene Derivatives

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## Compound of Interest

Compound Name: *Cyclohex-2-en-1-yl prop-2-ynoate*

CAS No.: 130190-00-0

Cat. No.: B165042

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## Executive Summary: The Convergence of Scaffold and Warhead

In the landscape of modern medicinal chemistry and chemical biology, terminal alkyne functionalized cyclohexenes represent a high-value structural motif. They merge the conformational rigidity of the cyclohexene ring—a lipophilic scaffold capable of mimicking transition states or occupying hydrophobic pockets—with the bioorthogonal reactivity of the terminal alkyne.

This guide details the synthesis, validation, and application of these derivatives. Unlike aromatic analogs, cyclohexene derivatives offer distinct vectors for substituent display (pseudo-axial/pseudo-equatorial) and serve as versatile precursors for covalent inhibitors and Activity-Based Protein Profiling (ABPP) probes.

## Synthetic Architectures

The construction of terminal alkyne cyclohexenes generally follows three distinct logic gates, each selected based on the desired substitution pattern and stereochemistry.

## Route A: Nucleophilic Ethynylation-Elimination (The "Classic" Route)

This is the most robust method for generating 1-substituted cyclohexenyl alkynes. It relies on the 1,2-addition of a metal-acetylide to a cyclohexanone, followed by dehydration.

- Mechanism: Nucleophilic attack on the carbonyl carbon

Tertiary alcohol formation

Acid-catalyzed E1/E2 elimination.

- Advantage: High scalability; readily available ketone starting materials.
- Limitation: Regioselectivity of the elimination step can sometimes yield isomeric mixtures if the ring is asymmetrically substituted.

## Route B: Diels-Alder Cycloaddition (The "Constructive" Route)

For highly substituted cyclohexenes, the Diels-Alder reaction is superior.

- Components: 1,3-Butadiene derivative + Alkynyl dienophile (e.g., propargyl acrylate).
- Stereocontrol: Endo/Exo selectivity allows for the installation of defined stereocenters adjacent to the alkyne handle.
- Note: Using an alkyne as a dienophile typically yields a 1,4-cyclohexadiene.<sup>[1]</sup> To obtain a cyclohexene, one must use an alkene dienophile bearing a pre-installed alkyne or selectively reduce the diene product.

## Route C: Sonogashira Cross-Coupling (The "Modular" Route)

Ideal for late-stage functionalization.

- Substrates: Vinyl triflate or vinyl halide cyclohexene + Trimethylsilylacetylene (TMS-acetylene).

- Catalyst: Pd(0)/Cu(I) system.
- Utility: Allows the attachment of the alkyne moiety to complex natural product scaffolds containing a ketone (via enol triflate).

## Experimental Protocol: Synthesis of 1-Ethynylcyclohexene

Target: Synthesis of 1-ethynylcyclohexene (CAS: 931-49-7) from cyclohexanone. Rationale: This protocol demonstrates the "Classic" Route A, chosen for its reliability and educational value in illustrating functional group interconversion.

### Step 1: Ethynylation of Cyclohexanone

Reaction: Cyclohexanone + Sodium Acetylide

1-Ethynylcyclohexanol.

- Setup: Flame-dry a 500 mL three-neck round-bottom flask. Equip with a mechanical stirrer, N2 inlet, and dropping funnel.<sup>[2]</sup>
- Reagent Prep: Charge flask with anhydrous THF (200 mL). Cool to 0°C. Add Sodium Acetylide (18 wt% slurry in xylene, 1.2 equiv).
- Addition: Dropwise add Cyclohexanone (1.0 equiv) over 30 minutes. The exotherm must be controlled to maintain  $T < 5^{\circ}\text{C}$ .
  - Critical Insight: Rapid addition causes enolization of the ketone rather than nucleophilic attack, lowering yield.
- Workup: Stir at 0°C for 2 hours. Quench carefully with saturated  $\text{NH}_4\text{Cl}$ . Extract with  $\text{Et}_2\text{O}$  (3x). Dry organic layer over  $\text{MgSO}_4$  and concentrate.
- Validation: FTIR should show a broad -OH stretch ( $3400\text{ cm}^{-1}$ ) and a sharp alkyne C-H stretch ( $3300\text{ cm}^{-1}$ ).

### Step 2: Dehydration to 1-Ethynylcyclohexene

Reaction: 1-Ethynylcyclohexanol

1-Ethynylcyclohexene + H<sub>2</sub>O.

- Reagent: Dissolve the crude alcohol in Benzene or Toluene (Note: Toluene is safer, but Benzene forms a better azeotrope). Add p-Toluenesulfonic acid (pTSA, 0.05 equiv).
- Process: Reflux in a Dean-Stark apparatus. Monitor water collection. Reaction is complete when water evolution ceases (approx. 2-4 hours).
- Purification: Wash cooled solution with NaHCO<sub>3</sub> (to remove acid). Distill under reduced pressure.
  - Boiling Point: ~148-151°C at atmospheric pressure; distill at ~68°C/20 mmHg to prevent polymerization.
- Storage: Store under N<sub>2</sub> at 4°C. Terminal alkynes can polymerize or form explosive acetylides with copper/silver plumbing; use glass/Teflon.

## Visualized Workflow (DOT)



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Figure 1: Step-wise synthesis of 1-Ethynylcyclohexene highlighting critical reaction conditions and QC checkpoints.

## Functional Utility in Drug Discovery[4][5][6][7][8] Bioorthogonal Click Chemistry (CuAAC)

The terminal alkyne serves as a "chemical handle."<sup>[3]</sup> In complex biological milieus (cell lysates), it is inert to amines, thiols, and alcohols but reacts rapidly with azides in the presence of Cu(I) catalysts.

- Mechanism: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).<sup>[4]</sup><sup>[5]</sup>
- Product: 1,4-disubstituted 1,2,3-triazole.<sup>[6]</sup><sup>[7]</sup><sup>[4]</sup>
- Significance: The triazole ring mimics an amide bond in electronics and geometry but is proteolytically stable, making it an excellent linker for PROTACs or fragment linking.

## Activity-Based Protein Profiling (ABPP)

Terminal alkyne cyclohexenes are extensively used as probes to profile enzyme active sites.

- Probe Design: The cyclohexene core mimics the substrate of a terpene cyclase or a lipase.
- Labeling: The probe binds to the enzyme. If designed as a "suicide inhibitor," it covalently modifies the active site.
- Detection: Since the probe has an alkyne handle, the labeled enzyme can be visualized by "clicking" on a fluorescent azide (e.g., Rhodamine-N3) or enriched using Biotin-N3.

## Case Study: c-Met Inhibitors

Research indicates 1-ethynylcyclohexene derivatives serve as precursors for 4-phenoxyquinoline-N-sulfonamidines, which act as c-Met (tyrosine kinase) inhibitors.<sup>[8]</sup> The alkyne group allows for the construction of rigid libraries that fit the ATP-binding pocket with high specificity.

## Analytical Data & Validation

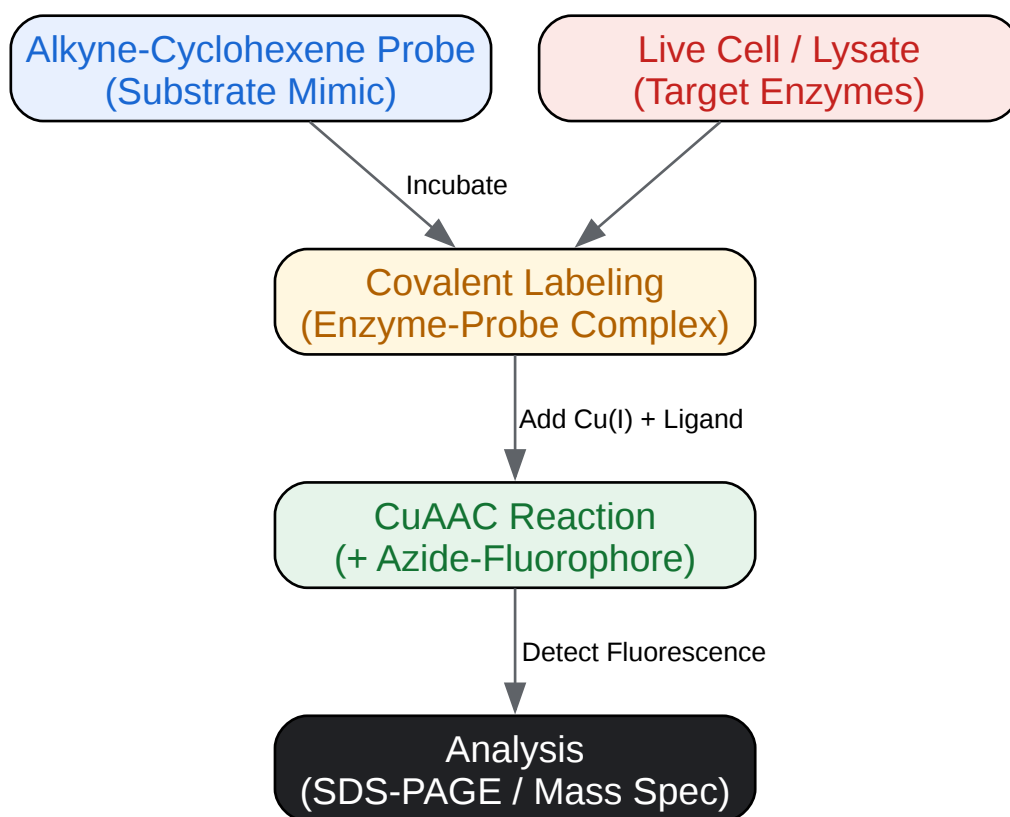
To ensure trustworthiness, the synthesized material must meet these specifications:

| Parameter                               | Specification                      | Mechanistic/Structural Reason                                  |
|-----------------------------------------|------------------------------------|----------------------------------------------------------------|
| Physical State                          | Colorless to pale yellow liquid    | Oxidation leads to yellowing/polymerization.                   |
| Boiling Point                           | 148-151°C                          | Consistent with molecular weight (106.17 g/mol ) and polarity. |
| <sup>1</sup> H NMR (CDCl <sub>3</sub> ) | 2.89 (s, 1H, C-H)                  | Diagnostic singlet for terminal alkyne proton.                 |
| <sup>1</sup> H NMR (Vinyl)              | 6.1-6.2 (m, 1H)                    | Confirmation of endocyclic double bond (cyclohexene).          |
| IR Spectroscopy                         | 2100 cm <sup>-1</sup> (weak, C C)  | Asymmetric stretch of the triple bond.                         |
| IR Spectroscopy                         | 3300 cm <sup>-1</sup> (sharp, C-H) | Diagnostic C-H stretch of terminal alkyne.                     |

## Safety & Handling (Critical)

- **Energetic Functional Group:** Terminal alkynes are high-energy species. While 1-ethynylcyclohexene is stable at room temperature, it should never be distilled to dryness, as polymeric residues can be explosive.
- **Acetylide Formation:** Do not use copper or silver needles/spatulas. These metals form metal-acetylides (M-C C-R) which are shock-sensitive explosives.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 4°C to prevent autoxidation.

## Bioorthogonal Workflow Diagram



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Figure 2: Activity-Based Protein Profiling (ABPP) workflow using alkyne-functionalized probes for target identification.

## References

- Process for preparing 1-ethynylcyclohexanol and homologues (US Patent 2973390A).
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- Chemical Properties of 1-Ethynylcyclohexene 1-Ethynylcyclohexene Product Information and Safety. ChemBK. [\[Link\]](#)

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